Application Notes and Protocols for Cellular Imaging with 7-Nitroquinolin-8-ol

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Compound of Interest

Compound Name:	*7-nitroquinolin-8-ol*
CAS No.:	*18472-01-0*
Cat. No.:	*B3187980*

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Introduction: The Promise of Quinoline Scaffolds in Cellular Imaging

Quinoline derivatives represent a significant class of heterocyclic aromatic compounds that have been extensively explored as fluorescent probes in biological and medical research.[1] Their rigid structure, coupled with the ability to form stable complexes with various analytes, makes them highly suitable for detecting and imaging metal ions, anions, and other biologically relevant molecules.[2][3] The 8-hydroxyquinoline (8-HQ) scaffold, in particular, is a well-established chelating agent for divalent metal ions.[4] The inherent fluorescence of the 8-HQ moiety is often quenched in its free form but can be significantly enhanced upon chelation with a metal ion, a phenomenon known as chelation-enhanced fluorescence (CHEF). This "turn-on" response provides a high signal-to-noise ratio, which is ideal for cellular imaging applications.[5]

This application note provides a comprehensive guide for researchers interested in exploring the potential of **7-nitroquinolin-8-ol** as a novel fluorescent probe for cellular imaging. While direct literature on the cellular imaging applications of **7-nitroquinolin-8-ol** is nascent, its structural similarity to other well-characterized 8-hydroxyquinoline-based probes, such as the

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antimicrobial and anticancer agent 8-hydroxy-5-nitroquinoline (Nitroxoline), suggests its potential as a valuable tool for visualizing intracellular metal ions.[6][7] The electron-withdrawing nitro group at the 7-position is anticipated to modulate the photophysical properties and metal-binding affinity of the 8-hydroxyquinoline core, potentially offering unique advantages in sensitivity and selectivity.

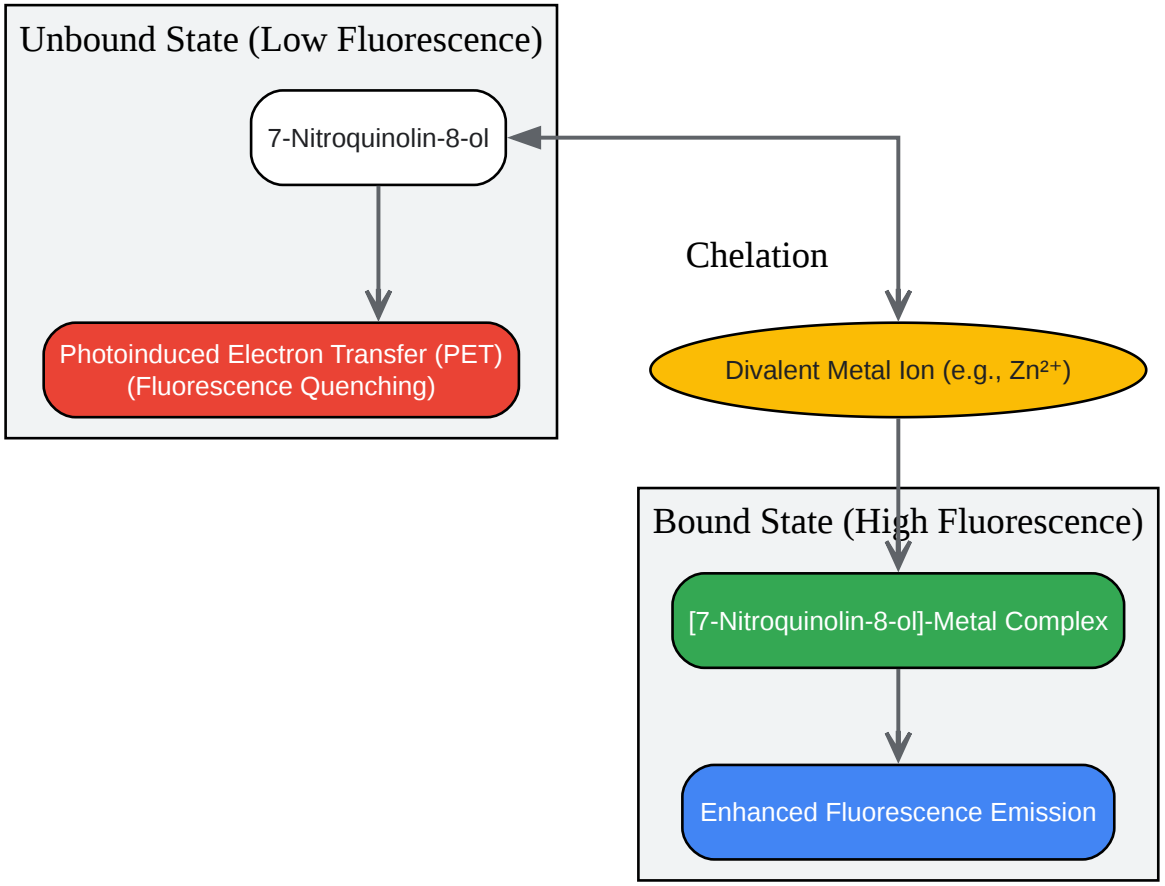
This document outlines the proposed mechanism of action, key physicochemical properties, and detailed protocols for utilizing **7-nitroquinolin-8-ol** in live-cell imaging. It is intended to serve as a foundational resource for researchers in cell biology, pharmacology, and drug discovery to investigate the utility of this compound in their experimental systems.

Proposed Mechanism of Action: A "Turn-On" Sensor for Divalent Metal Ions

The proposed sensing mechanism of **7-nitroquinolin-8-ol** is based on the principle of chelation-enhanced fluorescence (CHEF). In its unbound state, the fluorescence of the **7-nitroquinolin-8-ol** molecule is expected to be low. This is likely due to photoinduced electron transfer (PET) from the hydroxyl group to the quinoline ring, which provides a non-radiative pathway for the decay of the excited state.

Upon chelation of a divalent metal ion, such as Zn^{2+}, the lone pair of electrons on the hydroxyl group and the nitrogen atom of the quinoline ring coordinate with the metal ion. This coordination inhibits the PET process, leading to a significant enhancement of the fluorescence emission. This "turn-on" fluorescence response is directly proportional to the concentration of the target metal ion, allowing for its quantitative detection and visualization within the cellular environment.

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Caption: Proposed mechanism of **7-nitroquinolin-8-ol** as a "turn-on" fluorescent probe.

Physicochemical and Photophysical Properties

The following table summarizes the key properties of **7-nitroquinolin-8-ol**. Note that the photophysical properties are predictive and should be experimentally determined for the specific experimental conditions.

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Property	Value	Source
Molecular Formula	$C_9H_6N_2O_3$	[8]
Molecular Weight	190.16 g/mol	[8]
CAS Number	18472-01-0	[8]
Predicted Photophysical Properties		
Excitation Wavelength (λex)	~370 - 420 nm	Based on similar 8-HQ derivatives
Emission Wavelength (λem)	~480 - 550 nm	Based on similar 8-HQ derivatives
Recommended Working Concentration	1 - 10 µM	Based on typical small molecule probes
Solvent for Stock Solution	Dimethyl sulfoxide (DMSO)	Standard for cell-based assays

Experimental Protocols

I. Preparation of Reagents

A. **7-Nitroquinolin-8-ol** Stock Solution (10 mM)

- Weighing: Accurately weigh 1.90 mg of **7-nitroquinolin-8-ol** powder.
- Dissolving: Add 1 mL of high-quality, anhydrous DMSO to the powder.
- Mixing: Vortex thoroughly until the solid is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C, protected from light.

B. Cell Culture Medium and Buffers

- Complete cell culture medium appropriate for the cell line being used (e.g., DMEM or RPMI-1640 supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin).

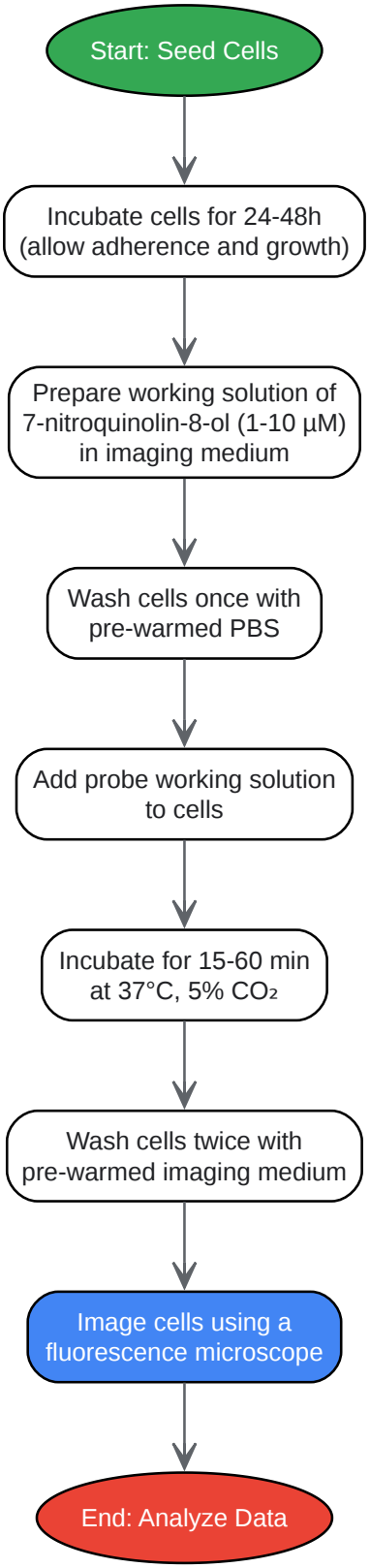
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- Phosphate-Buffered Saline (PBS), pH 7.4.
- Live Cell Imaging Solution (e.g., Hank's Balanced Salt Solution with calcium and magnesium).[9]

II. Live-Cell Imaging Protocol

This protocol provides a general guideline for staining and imaging live cells with **7-nitroquinolin-8-ol**. Optimization of probe concentration and incubation time is recommended for each cell type and experimental condition.

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Caption: Experimental workflow for live-cell imaging with **7-nitroquinolin-8-ol**.

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Step-by-Step Method:

- Cell Seeding: Seed cells in a suitable imaging vessel (e.g., glass-bottom dishes or 96-well imaging plates) at a density that will result in 60-70% confluency on the day of the experiment.[10]
- Cell Culture: Culture the cells for 24-48 hours in a humidified incubator at 37°C with 5% CO_2.
- Preparation of Staining Solution: On the day of the experiment, thaw an aliquot of the 10 mM **7-nitroquinolin-8-ol** stock solution. Prepare a working solution by diluting the stock solution in pre-warmed serum-free medium or a suitable imaging buffer to a final concentration of 1-10 µM.
  - Scientist's Note: It is crucial to use serum-free medium for staining, as serum components can sometimes bind to fluorescent probes and increase background fluorescence.
- Cell Washing: Aspirate the culture medium from the cells and gently wash them once with pre-warmed PBS.
- Probe Loading: Add the staining solution to the cells and incubate for 15-60 minutes at 37°C.
  - Expert Tip: The optimal incubation time should be determined empirically. Start with a shorter incubation time (e.g., 20 minutes) to minimize potential cytotoxicity.
- Washing: After incubation, aspirate the staining solution and wash the cells two to three times with pre-warmed imaging buffer to remove any excess probe.
- Imaging: Immediately image the cells using a fluorescence microscope equipped with appropriate filters. Based on the predicted photophysical properties, a DAPI or a custom filter set with excitation around 400 nm and emission around 520 nm would be a good starting point. Acquire images in both the fluorescence and brightfield channels.

III. Controls and Validation

To ensure the validity of the experimental results, the following controls are recommended:

- Untreated Control: Image unstained cells under the same imaging conditions to assess background autofluorescence.

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- Positive Control (Metal Ion Supplementation): Treat cells with a cell-permeable metal salt (e.g., $ZnCl_2$) prior to or during staining with **7-nitroquinolin-8-ol** to confirm that the probe responds to an increase in intracellular metal ion concentration.
- Negative Control (Chelation): Treat cells with a high-affinity metal chelator (e.g., TPEN for zinc) after staining to see if the fluorescence signal is diminished, confirming the metal-dependent nature of the fluorescence.
- Cytotoxicity Assay: Perform a standard cytotoxicity assay (e.g., MTT or LDH assay) to determine the concentration range at which **7-nitroquinolin-8-ol** is not toxic to the cells.

Expected Results and Troubleshooting

Expected Results: Upon successful staining, cells are expected to exhibit a "turn-on" fluorescence signal in compartments with higher concentrations of the target metal ion. For instance, if **7-nitroquinolin-8-ol** is sensitive to zinc, a diffuse cytoplasmic and potentially punctate vesicular staining pattern might be observed, reflecting the distribution of labile zinc pools.

Troubleshooting:

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Issue	Possible Cause	Suggested Solution
No or Weak Signal	- Incorrect filter set.- Probe concentration too low.- Incubation time too short.- Low intracellular metal ion concentration.	- Verify the excitation and emission spectra of the probe.- Increase the probe concentration in a step-wise manner.- Increase the incubation time.- Use a positive control (metal ion supplementation) to confirm probe functionality.
High Background	- Probe concentration too high.- Incomplete washing.- Probe precipitation.	- Decrease the probe concentration.- Increase the number and duration of washes.- Ensure the probe is fully dissolved in the working solution.
Cell Death/Morphological Changes	- Probe-induced cytotoxicity.- Phototoxicity from imaging.	- Perform a cytotoxicity assay to determine the optimal non-toxic concentration.- Reduce the probe concentration and/or incubation time.- Minimize light exposure during imaging (use lower laser power, shorter exposure times, and acquire fewer images).

Conclusion

7-Nitroquinolin-8-ol holds promise as a novel fluorescent probe for cellular imaging, leveraging the well-established metal-chelating properties of the 8-hydroxyquinoline scaffold. The protocols and guidelines presented in this application note provide a solid foundation for researchers to explore its potential in visualizing intracellular metal ions. As with any new tool, careful optimization and validation are essential to ensure reliable and meaningful results. The insights gained from such studies could contribute significantly to our understanding of the roles of metal ions in cellular physiology and disease.

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References

- ACS Publications. Quinoline-Based Two-Photon Fluorescent Probe for Nitric Oxide in Live Cells and Tissues | Analytical Chemistry. Available at: [Link].
- ResearchGate. Dual-Functional 8-Hydroxyquinoline Fluorescent Probe for Simultaneous Detection of Solvent Microenvironments and Trace Water in Organic Media | Request PDF. Available at: [Link].
- Semantic Scholar. The Role of 8-Amidoquinoline Derivatives as Fluorescent Probes for Zinc Ion Determination. Available at: [Link].
- MDPI. Repurposing Analysis of Nitroxoline (8-Hydroxy-5-nitroquinoline) as an Antichagasic Compound. Available at: [Link].
- PMC. Nitroxoline (5-amino-8-hydroxyquinoline) is more a potent anti-cancer agent than clioquinol (5-chloro-7-iodo-8-quinoline). Available at: [Link].
- MDPI. The Role of 8-Amidoquinoline Derivatives as Fluorescent Probes for Zinc Ion Determination. Available at: [Link].
- PMC. The investigation of fluorescence and metal interaction properties of racemic 7,8,9,10-tetrahydro-3-hydroxy-4-(1-hydroxyethyl)benzo[c]chromen-6-one. Available at: [Link].
- ResearchGate. Synthetic route to 8-hydroxy-5-nitroquinoline-7-carboxamides 3 a–g. Available at: [Link].
- ResearchGate. Origins of “on—off” Fluorescent Behavior of 8-Hydroxyquinoline Containing Chemosensors | Request PDF. Available at: [Link].
- ResearchGate. (PDF) Quinoline-Based Fluorescence Sensors. Available at: [Link].
- PMC. 8-Hydroxyquinolines: a review of their metal chelating properties and medicinal applications. Available at: [Link].
- MDPI. Application of Fluorescent Probes for the Detection of Zinc Ions in Cells and Oil Paintings. Available at: [Link].

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- Brieflands. An Efficient Two-step Selective Synthesis of 7-Methyl-8-nitroquinoline From m-Toluidine as a Key Starting Material in Medicinal Chemistry. Available at: [Link].
- MDPI. A Novel Fluorescent Sensor for Fe 3+ Based on a Quinoline Derivative. Available at: [Link].
- NIH. Protocol for live-cell imaging during Tumor Treating Fields treatment with Inovitro Live. Available at: [Link].
- ResearchGate. Nitroxoline (8-hydroxy-5-nitroquinoline) is more a potent anti-cancer agent than clioquinol (5-chloro-7-iodo-8-quinoline) | Request PDF. Available at: [Link].
- NIH. Metal Complexes of a 5-Nitro-8-Hydroxyquinoline-Proline Hybrid with Enhanced Water Solubility Targeting Multidrug Resistant Cancer Cells. Available at: [Link].
- Crimson Publishers. Recent Advances in Quinoline Based Fluorescent Probes for Bio-imaging Applications. Available at: [Link].
- The Royal Society of Chemistry. Betti reaction enables efficient synthesis of 8-hydroxyquinoline inhibitors of 2-oxoglutarate oxygenases. Available at: [Link].
- PMC. Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. Available at: [Link].
- ResearchGate. 8-Hydroxyquinoline Fluorophore for Sensing of Metal Ions and Anions. Available at: [Link].
- RSC Publishing. Lighting up zinc: switchable probes for biological imaging. Available at: [Link].
- Cimini Lab. Image-based profiling in live cells using acridine orange. Available at: [Link].
- Frontiers. Investigating the heavy metal (Hg, Cd, Pb, Cr, As) binding affinity and sensing capability of 2-((2-(hydroxymethyl) quinolin-8-y. Available at: [Link].
- MDPI. Advances in Organic Fluorescent Probes for Intracellular Zn2+ Detection and Bioimaging. Available at: [Link].

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- NIH. Using In Vitro Live-cell Imaging to Explore Chemotherapeutics Delivered by Lipid-based Nanoparticles. Available at: [Link].

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Sources

- 1. crimsonpublishers.com [crimsonpublishers.com]
- 2. researchgate.net [researchgate.net]
- 3. A Novel Fluorescent Sensor for Fe3+ Based on a Quinoline Derivative [mdpi.com]
- 4. 8-Hydroxyquinolines: a review of their metal chelating properties and medicinal applications - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Lighting up zinc: switchable probes for biological imaging - Analytical Methods (RSC Publishing) DOI:10.1039/D5AY01587A [pubs.rsc.org]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. 7-Nitroquinolin-8-ol|CAS 18472-01-0|RUO [benchchem.com]
- 9. documents.thermofisher.com [documents.thermofisher.com]
- 10. Using In Vitro Live-cell Imaging to Explore Chemotherapeutics Delivered by Lipid-based Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
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